

An In-depth Technical Guide to Phenyl Acetylsalicylate

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Compound of Interest

Compound Name: Phenyl acetylsalicylate

Cat. No.: B085901

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This technical guide provides a comprehensive overview of **Phenyl acetylsalicylate**, also known as acetylsalol, covering its chemical identifiers, physicochemical properties, and key experimental protocols relevant to its synthesis and analysis. This document is intended for researchers, scientists, and professionals in the field of drug development and materials science.

Chemical Identifiers

Phenyl acetylsalicylate is a dual-ester derivative of salicylic acid, combining features of aspirin and phenyl salicylate.^[1] Its fundamental chemical identifiers are crucial for database referencing and molecular modeling.

- SMILES (Simplified Molecular Input Line Entry System)
String: CC(=O)OC1=CC=CC=C1C(=O)OC2=CC=CC=C2^{[1][2]}
- InChI (International Chemical Identifier) Key: PSBAIJVSCTZDDB-UHFFFAOYSA-N^{[1][2][3][4]}

Quantitative Physicochemical Data

The following table summarizes the key quantitative properties of **Phenyl acetylsalicylate**.

Property	Value	Source(s)
Molecular Formula	C15H12O4	[1][2][3]
Molecular Weight	256.25 g/mol	[1][3]
Melting Point	96-97 °C	[3][5]
Boiling Point	198 °C at 11 Torr	[3]
Water Solubility	20 mg/L at 21 °C	[2][5]
LogP	2.83110	[5]
Hydrogen Bond Donor Count	0	[2][5]
Hydrogen Bond Acceptor Count	4	[2][5]
Rotatable Bond Count	5	[2][5]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **Phenyl acetylsalicylate** are outlined below.

1. Synthesis via Esterification

The primary method for synthesizing **Phenyl acetylsalicylate** is through the esterification of salicylic acid with phenol.[1]

- **Reaction:** The reaction involves treating salicylic acid with phenol in the presence of an acid catalyst. The catalyst protonates the carbonyl group of the salicylic acid, enhancing its electrophilicity and facilitating the nucleophilic attack by phenol.[1]
- **Ultrasonic-Assisted Synthesis:** A modern approach to this synthesis utilizes ultrasonic irradiation. The mechanism, known as acoustic cavitation, involves the formation and collapse of microscopic bubbles. This process generates localized high temperatures and pressures, which significantly accelerates the esterification reaction by enhancing mass transfer and molecular collision frequency.[1]

2. Hydrolytic Cleavage

The ester linkages in **Phenyl acetylsalicylate** are susceptible to hydrolysis, which can be catalyzed by either acids or bases.^[1]

- Procedure: The hydrolysis of **Phenyl acetylsalicylate** will yield salicylic acid and phenol. This process can be monitored by techniques such as High-Performance Liquid Chromatography (HPLC) to determine the rate of degradation and the formation of the constituent products.^[1]

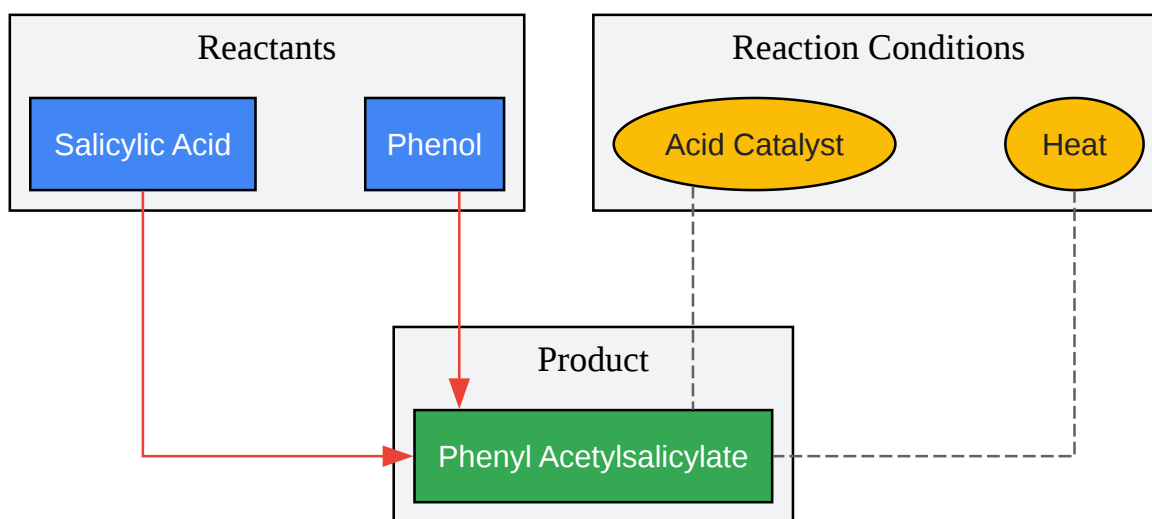
3. Characterization by Vibrational Spectroscopy

Fourier Transform Infrared (FT-IR) spectroscopy is a key technique for identifying the functional groups present in **Phenyl acetylsalicylate**.^[1]

- Methodology: A sample of **Phenyl acetylsalicylate** is analyzed to obtain its infrared absorption spectrum.
- Key Spectral Features: The spectrum is characterized by the distinct vibrations of its two ester groups and two aromatic rings. A key identifying feature is the carbonyl (C=O) stretching region, which will show two distinct peaks corresponding to the acetate group and the phenyl ester linkage.^[1]

Visualized Synthesis Pathway

The following diagram illustrates the esterification pathway for the synthesis of **Phenyl acetylsalicylate**.



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Caption: Synthesis of **Phenyl Acetylsalicylate** via Esterification.

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